

Application Notes: Disperse Red 153 as a Solvatochromic Probe

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Compound of Interest

Compound Name: Disperse red 153

Cat. No.: B1592451

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Introduction

Disperse Red 153 is a monoazo dye belonging to the benzothiazole class, characterized by its vibrant red color. While primarily utilized in the textile industry for dyeing polyester fibers, its molecular structure, featuring electron-donating and electron-withdrawing groups, suggests a potential for solvatochromic behavior. Solvatochromism is the phenomenon where the color of a substance changes with the polarity of the solvent. This property makes such compounds valuable as probes for investigating the local polarity of microenvironments, such as in polymers, micelles, and biological systems. This document provides a detailed protocol for exploring the solvatochromic properties of **Disperse Red 153**.

Principle of Solvatochromism

The solvatochromic effect of **Disperse Red 153** is attributed to the differential solvation of its ground and excited electronic states. The molecule possesses a permanent dipole moment that changes upon electronic excitation. In the ground state, the dye molecule is surrounded by a shell of solvent molecules in an equilibrium configuration. Upon absorption of light, the molecule transitions to an excited state with a different electron distribution and, consequently, a different dipole moment.

The solvent molecules, being unable to reorient on the timescale of the electronic transition (Franck-Condon principle), interact differently with the excited state compared to the ground state. The extent of this differential solvation depends on the polarity of the solvent.

- **Positive Solvatochromism (Bathochromic Shift):** If the excited state is more polar than the ground state, polar solvents will stabilize the excited state more than the ground state. This leads to a decrease in the energy difference between the two states and a shift of the absorption maximum (λ_{max}) to a longer wavelength (a red shift).
- **Negative Solvatochromism (Hypsochromic Shift):** Conversely, if the ground state is more polar than the excited state, an increase in solvent polarity will stabilize the ground state more, resulting in an increased energy gap and a shift of the λ_{max} to a shorter wavelength (a blue shift).

By measuring the λ_{max} of **Disperse Red 153** in a range of solvents with varying polarities, a correlation can be established between the spectral shift and the solvent's polarity. This relationship can then be used to probe the polarity of unknown environments.

Applications in Research and Drug Development

The solvatochromic properties of **Disperse Red 153** can be harnessed in various scientific and industrial applications:

- **Probing Polymer Microenvironments:** To understand the local polarity within polymer matrices, which is crucial for predicting the performance of coatings, adhesives, and drug delivery systems.
- **Characterization of Micellar Systems:** To determine the critical micelle concentration (CMC) and investigate the polarity of the micellar core, which is important in detergency and drug solubilization.
- **Drug-Protein Binding Studies:** To investigate the polarity of binding sites in proteins, providing insights into the nature of drug-receptor interactions.
- **Solvent Polarity Determination:** As an empirical probe to characterize the polarity of new solvents or solvent mixtures.

Quantitative Data Presentation

The following table summarizes hypothetical solvatochromic data for **Disperse Red 153** in a range of organic solvents, illustrating the expected trend for a dye exhibiting positive

solvatochromism.

Solvent	Dielectric Constant (ϵ)	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{M}^{-1}\text{cm}^{-1}$)
n-Hexane	1.88	485	28,000
Toluene	2.38	498	29,500
Chloroform	4.81	510	31,000
Ethyl Acetate	6.02	515	31,500
Tetrahydrofuran	7.58	520	32,000
Dichloromethane	8.93	525	33,000
Acetone	20.7	535	34,500
Ethanol	24.5	540	35,000
Methanol	32.7	545	35,500
Acetonitrile	37.5	550	36,000
Dimethyl Sulfoxide	46.7	560	37,000

Experimental Protocols

Objective: To investigate the solvatochromic behavior of **Disperse Red 153** by measuring its UV-Vis absorption spectra in a series of solvents with varying polarities.

Materials:

- **Disperse Red 153** (analytical grade)
- A series of spectroscopic grade solvents (e.g., n-hexane, toluene, chloroform, ethyl acetate, tetrahydrofuran, dichloromethane, acetone, ethanol, methanol, acetonitrile, dimethyl sulfoxide)
- Volumetric flasks (10 mL, 25 mL)

- Micropipettes
- Quartz cuvettes (1 cm path length)

Equipment:

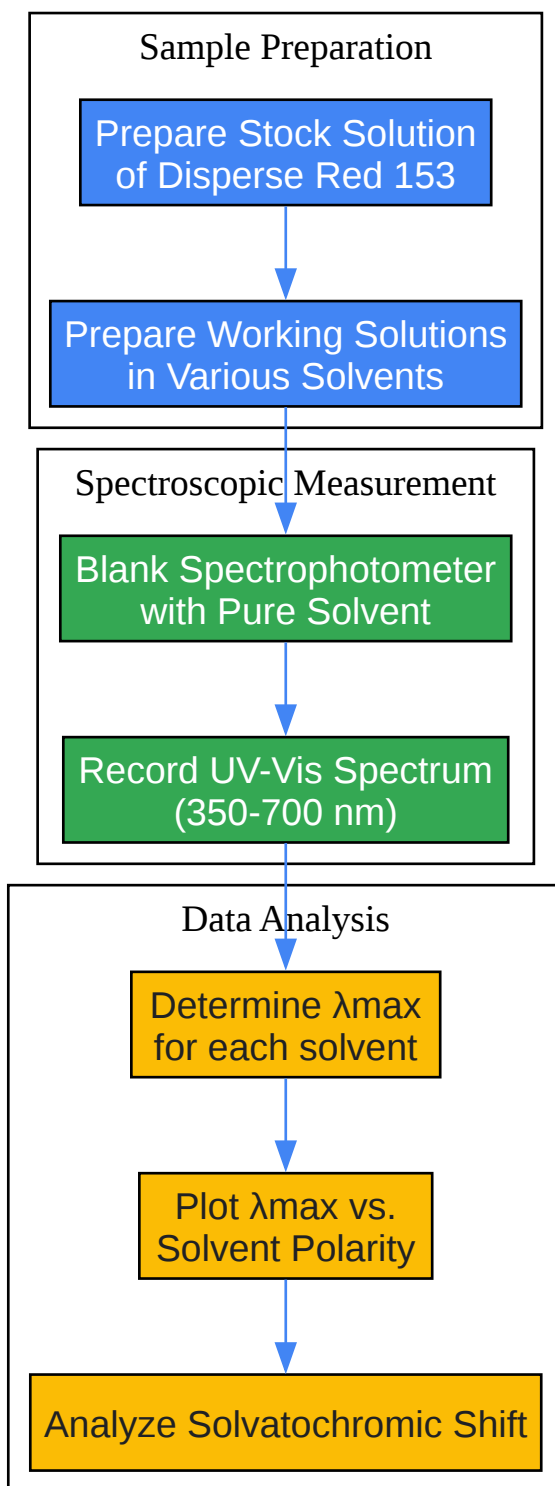
- UV-Vis Spectrophotometer
- Analytical balance
- Sonicator

Protocol for Solvatochromic Study:

- Preparation of Stock Solution:
 - Accurately weigh approximately 1 mg of **Disperse Red 153**.
 - Dissolve the dye in 10 mL of a suitable solvent in which it is readily soluble (e.g., acetone or chloroform) in a volumetric flask to prepare a stock solution of approximately 0.1 mg/mL.
 - Use a sonicator to ensure complete dissolution if necessary.
- Preparation of Working Solutions:
 - For each solvent to be tested, pipette a small aliquot (e.g., 100 μ L) of the stock solution into a 10 mL volumetric flask.
 - Dilute to the mark with the respective solvent to obtain a final concentration suitable for UV-Vis analysis (typically in the range of 1-10 μ M). The absorbance maximum should ideally be between 0.5 and 1.5.
- Spectroscopic Measurements:
 - Set the UV-Vis spectrophotometer to scan a wavelength range that covers the visible absorption of the dye (e.g., 350-700 nm).

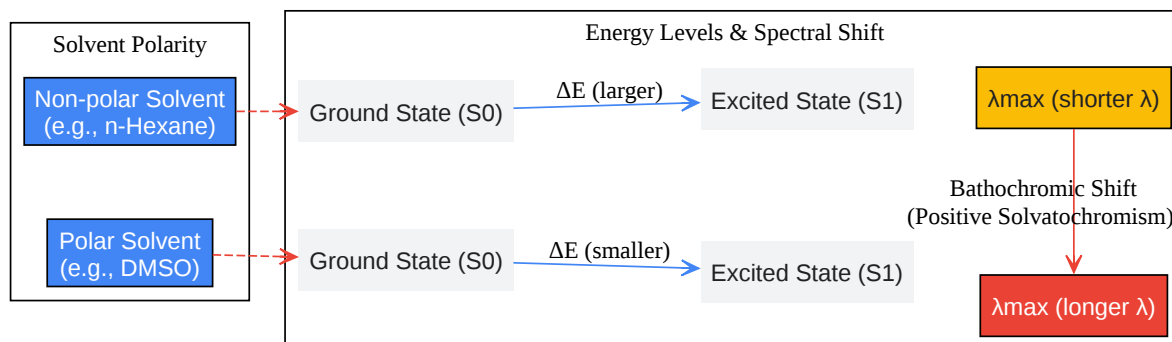
- Use the pure solvent as a blank to zero the instrument.
- Record the absorption spectrum of the **Disperse Red 153** solution in each solvent.
- Identify and record the wavelength of maximum absorption (λ_{max}) for each spectrum.
- Data Analysis:
 - Compile the λ_{max} values for **Disperse Red 153** in each solvent.
 - Plot the λ_{max} (or wavenumber, $\nu_{\text{max}} = 1/\lambda_{\text{max}}$) as a function of a solvent polarity parameter (e.g., dielectric constant, Dimroth-Reichardt ET(30) parameter, or Kamlet-Taft parameters).
 - Analyze the trend to determine the nature of the solvatochromism (positive or negative).

Visualizations



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Caption: Experimental workflow for the solvatochromic study of **Disperse Red 153**.



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Caption: Relationship between solvent polarity and bathochromic shift for **Disperse Red 153**.

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